

Technical Support Center: TASP0390325

Solubility and Formulation Guide

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Compound of Interest

Compound Name: TASP0390325

Cat. No.: B10788168

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **TASP0390325**, focusing on its solubility challenges in aqueous solutions.

Known Solubility Characteristics of TASP0390325

The aqueous solubility of **TASP0390325** has been reported with conflicting data, which can be a source of confusion during experimental planning. The following table summarizes the available physicochemical and solubility information.

Parameter	Value	Source(s)
Molecular Weight	554.44 g/mol	[1][2]
Formula	C ₂₅ H ₂₉ ClFN ₅ O ₄ ·HCl	[1]
Reported Aqueous Solubility	Soluble to 100 mM	[1][2]
Reported Aqueous Solubility	< 0.1 mg/mL (insoluble)	[3]
DMSO Solubility	50 mg/mL (90.18 mM) to 100 mM	[1][2][3]
Storage	Store at -20°C	[1][2]

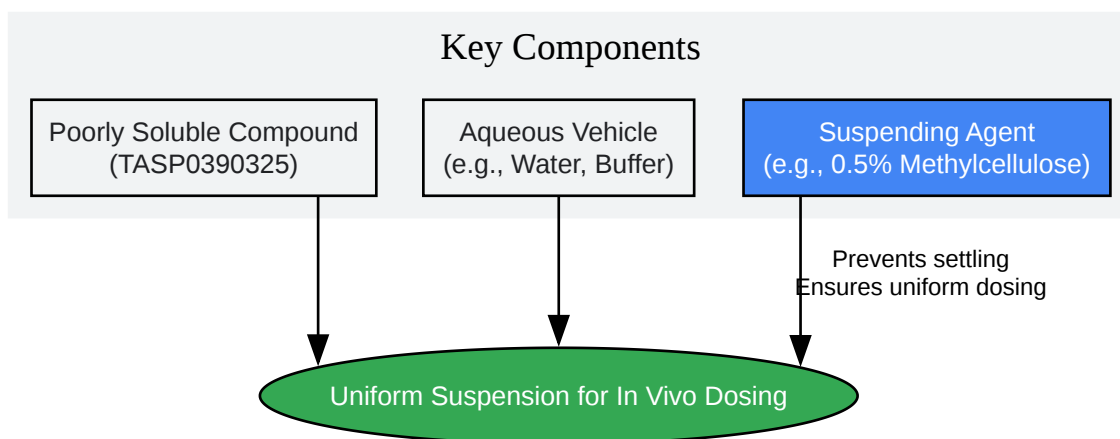
Troubleshooting Guide for TASP0390325

Dissolution

This guide provides a step-by-step approach to addressing solubility issues with **TASP0390325** in a question-and-answer format.

Question: I am having trouble dissolving **TASP0390325** in water. What should I do?

Answer: You are not alone. There are conflicting reports about the aqueous solubility of **TASP0390325**. While some suppliers indicate high water solubility, practical experience and other sources suggest it is poorly soluble in aqueous solutions.[1][2][3] Follow this troubleshooting workflow:



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References

- 1. [rndsystems.com](https://www.rndsystems.com) [rndsystems.com]
- 2. TASP 0390325 | Vasopressin Receptors | Tocris Bioscience [tocris.com]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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